

Propylene Glycol Monopalmitate: A Versatile Matrix Former in Topical Cream Formulations

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Compound of Interest

Compound Name: *Propylene glycol monopalmitate*

CAS No.: 29013-28-3

Cat. No.: B15551273

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Application Note

Introduction

Propylene glycol monopalmitate, a monoester of propylene glycol and palmitic acid, is emerging as a valuable excipient in the formulation of topical creams. Its amphiphilic nature allows it to function as a co-emulsifier, stabilizer, and viscosity-modifying agent, contributing to the overall elegance and performance of semi-solid dosage forms. This document provides a comprehensive overview of the application of **propylene glycol monopalmitate** as a matrix former, detailing its physicochemical properties and its impact on drug delivery. The protocols outlined below are intended to guide researchers and formulation scientists in the development and characterization of topical creams incorporating this versatile ingredient.

Propylene glycol monopalmitate's utility stems from its ability to be integrated into both the oil and water phases of an emulsion, thereby enhancing the stability of the formulation.^{[1][2]} Its fatty acid component, palmitic acid, contributes to the occlusive properties of the cream, which can help to hydrate the skin by reducing transepidermal water loss. Furthermore, as an ester of propylene glycol, it may also act as a penetration enhancer, facilitating the delivery of active

pharmaceutical ingredients (APIs) into the skin.[3][4] The use of propylene glycol esters in topical formulations is well-established, with a history of safe application in cosmetics and pharmaceuticals.[5]

Physicochemical Properties

The physicochemical characteristics of **propylene glycol monopalmitate** and related compounds are crucial for predicting their behavior in a cream matrix. While specific data for pure **propylene glycol monopalmitate** is limited, the properties of propylene glycol monostearate, which often contains a significant percentage of monopalmitate, provide a reliable reference.[6][7]

Property	Value	Reference
Appearance	White to cream-colored waxy solid, beads, or flakes	[1]
Molecular Formula	C19H38O3 (for monopalmitate)	[2]
Molecular Weight	314.5 g/mol (for monopalmitate)	[2]
Melting Point	~35 °C (for monostearate containing monopalmitate)	[6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol.	[1]
Hydrophilic-Lipophilic Balance (HLB)	~3.4 (for monostearate)	[6]

Impact on Topical Cream Performance

The incorporation of **propylene glycol monopalmitate** as a matrix former can significantly influence the performance attributes of a topical cream.

Performance Parameter	Effect of Propylene Glycol Monopalmitate	Reference
Viscosity	Increases the viscosity and contributes to a desirable, non-greasy feel.	[1]
Spreadability	Formulations with optimized viscosity exhibit good spreadability.	[8]
Drug Release	Can modulate drug release from the matrix, often providing a sustained release profile.	[9]
Skin Penetration	May enhance the permeation of APIs through the stratum corneum.	[3][4]
Stability	Acts as a co-emulsifier and stabilizer, preventing phase separation and maintaining product integrity.	[1]

Experimental Protocols

Preparation of an Oil-in-Water (O/W) Topical Cream

This protocol describes the formulation of a basic O/W cream incorporating **propylene glycol monopalmitate**.

Materials:

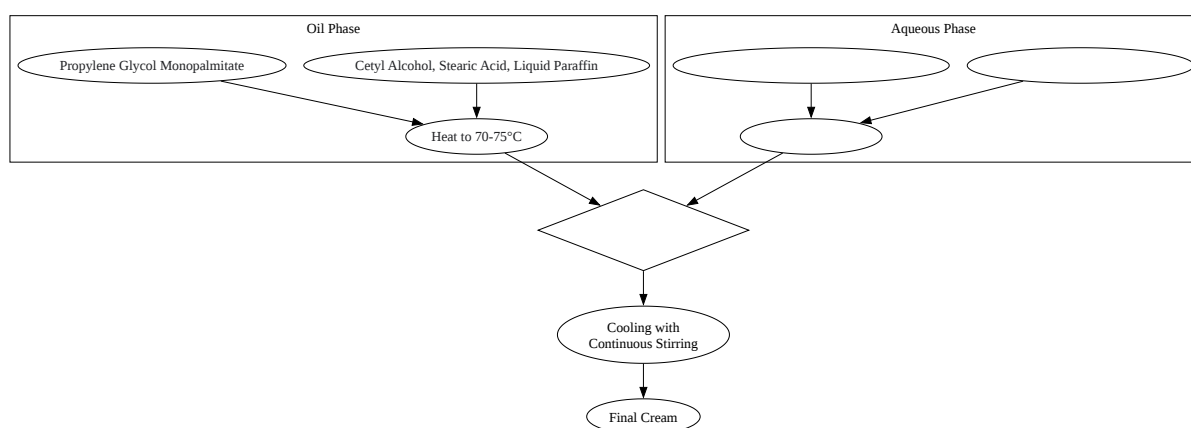
- Oil Phase:
 - Propylene Glycol Monopalmitate**
 - Cetyl Alcohol
 - Stearic Acid

- Liquid Paraffin
- Aqueous Phase:
 - Purified Water
 - Glycerin
 - Propylene Glycol
- Emulsifying Agent:
 - Polysorbate 80
- Preservative:
 - Phenoxyethanol
- Active Pharmaceutical Ingredient (API) (optional)

Procedure:

- Oil Phase Preparation: In a suitable vessel, combine **propylene glycol monopalmitate**, cetyl alcohol, stearic acid, and liquid paraffin. Heat the mixture to 70-75°C with continuous stirring until all components are melted and homogenous.[\[10\]](#)
- Aqueous Phase Preparation: In a separate vessel, combine purified water, glycerin, and propylene glycol. Heat this mixture to 70-75°C. Add the preservative and stir until dissolved. If including an API that is water-soluble, it should be dissolved in this phase.
- Emulsification: Slowly add the aqueous phase to the oil phase with continuous homogenization. Maintain the temperature at 70-75°C during this process to ensure proper emulsification.[\[11\]](#)
- Cooling: Once the emulsion is formed, begin to cool the mixture slowly while continuing to stir.

- API Incorporation (for oil-soluble APIs): If the API is oil-soluble, it should be dissolved in the oil phase in step 1.
- Final Mixing: Continue stirring until the cream has cooled to room temperature and has a smooth, consistent appearance.
- Quality Control: Perform initial quality control tests such as pH, viscosity, and appearance.



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Caption: Workflow for the rheological characterization of topical creams.

In Vitro Release Testing (IVRT)

IVRT is used to assess the rate at which the API is released from the cream matrix. [\[9\]](#)[\[12\]](#)

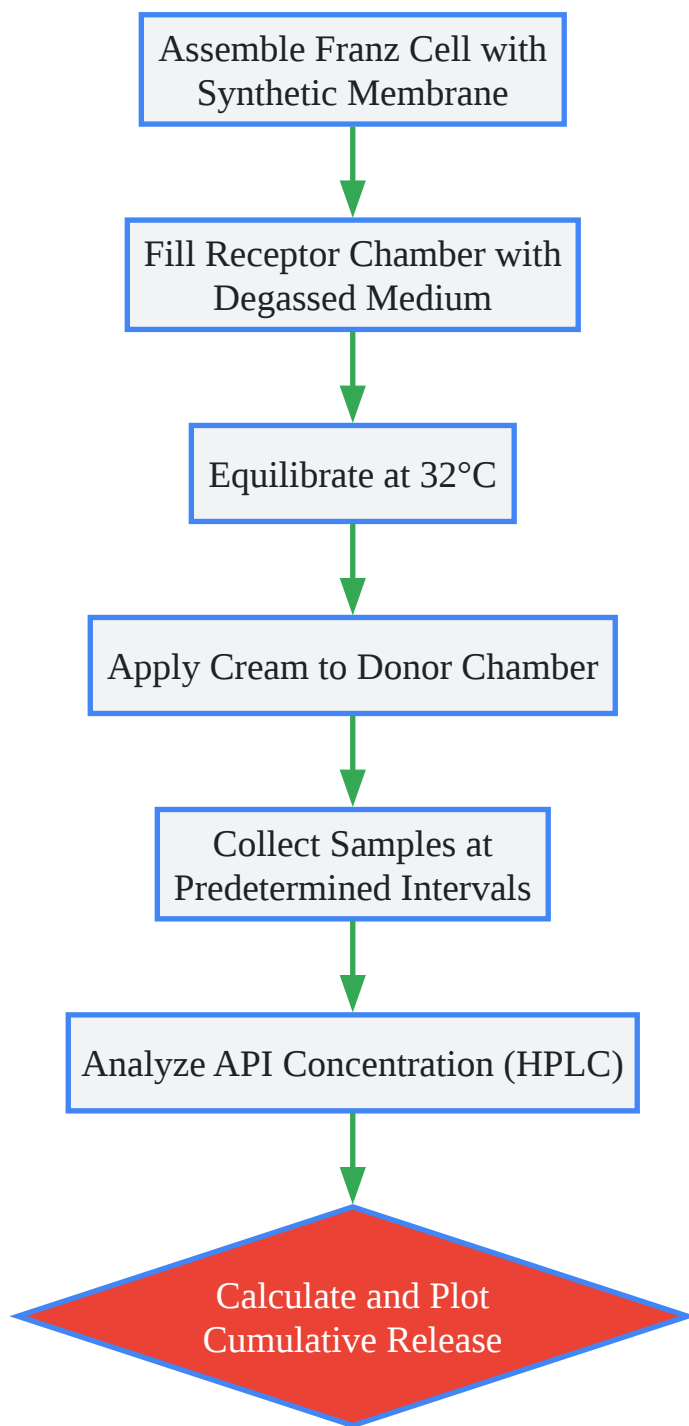
Equipment:

- Franz Diffusion Cells
- Synthetic membrane (e.g., polysulfone)
- Receptor medium (e.g., phosphate-buffered saline with a surfactant to ensure sink conditions)
- Stirring unit and water bath
- HPLC or other suitable analytical method

Procedure:

- Cell Assembly: Mount the synthetic membrane onto the Franz diffusion cell, separating the donor and receptor chambers.
- Receptor Chamber Filling: Fill the receptor chamber with degassed receptor medium, ensuring no air bubbles are trapped beneath the membrane. Place a small magnetic stir bar in the receptor chamber.
- Equilibration: Place the assembled cells in a water bath set to 32°C and allow them to equilibrate.
- Sample Application: Apply a known amount of the cream formulation (e.g., 300 mg) evenly onto the surface of the membrane in the donor chamber. [\[12\]](#)5. Sampling: At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6 hours), withdraw an aliquot of the receptor medium and replace it with an equal volume of fresh, pre-warmed medium. [\[13\]](#)6. Sample Analysis: Analyze the collected samples for API concentration using a validated analytical method like HPLC.
- Data Analysis: Plot the cumulative amount of API released per unit area versus the square root of time. The slope of the linear portion of the curve represents the release rate. [\[9\]](#)

IVRT Experimental Workflow



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Caption: Step-by-step workflow for in vitro release testing (IVRT).

In Vitro Permeation Testing (IVPT)

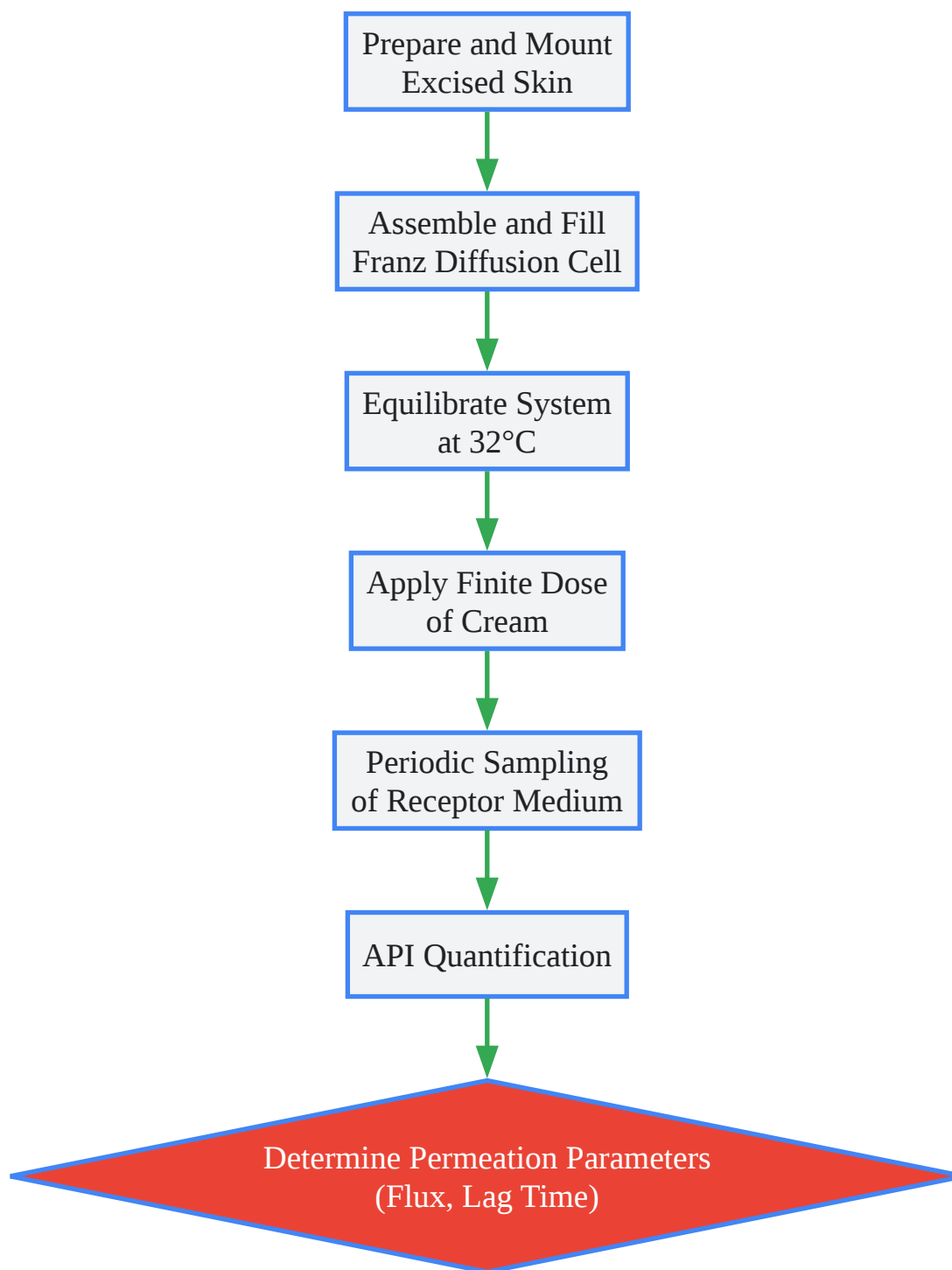
IVPT is performed to evaluate the permeation of the API through the skin. [14][15] Equipment:

- Franz Diffusion Cells
- Excised human or animal skin (e.g., porcine ear skin)
- Receptor medium
- Stirring unit and water bath
- HPLC or other suitable analytical method

Procedure:

- Skin Preparation: Thaw the excised skin and cut it into appropriate sizes to fit the diffusion cells. The skin thickness should be uniform. [16]2. Cell Assembly: Mount the skin between the donor and receptor chambers with the stratum corneum facing the donor compartment.
- Receptor Chamber Filling and Equilibration: Follow the same procedure as for IVRT (steps 2 and 3).
- Sample Application: Apply a finite dose of the cream (e.g., 10 mg/cm²) to the skin surface. [17]5. Sampling: Collect samples from the receptor medium at specified time points (e.g., 1, 2, 4, 8, 12, 24 hours) and replace with fresh medium. [18]6. Sample Analysis: Quantify the API concentration in the collected samples.
- Data Analysis: Plot the cumulative amount of API permeated per unit area against time. Calculate the steady-state flux (J_{ss}) from the slope of the linear portion of the curve.

IVPT Experimental Workflow



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Caption: Step-by-step workflow for in vitro permeation testing (IVPT).

Stability Testing

Stability testing ensures the quality, safety, and efficacy of the cream throughout its shelf life.

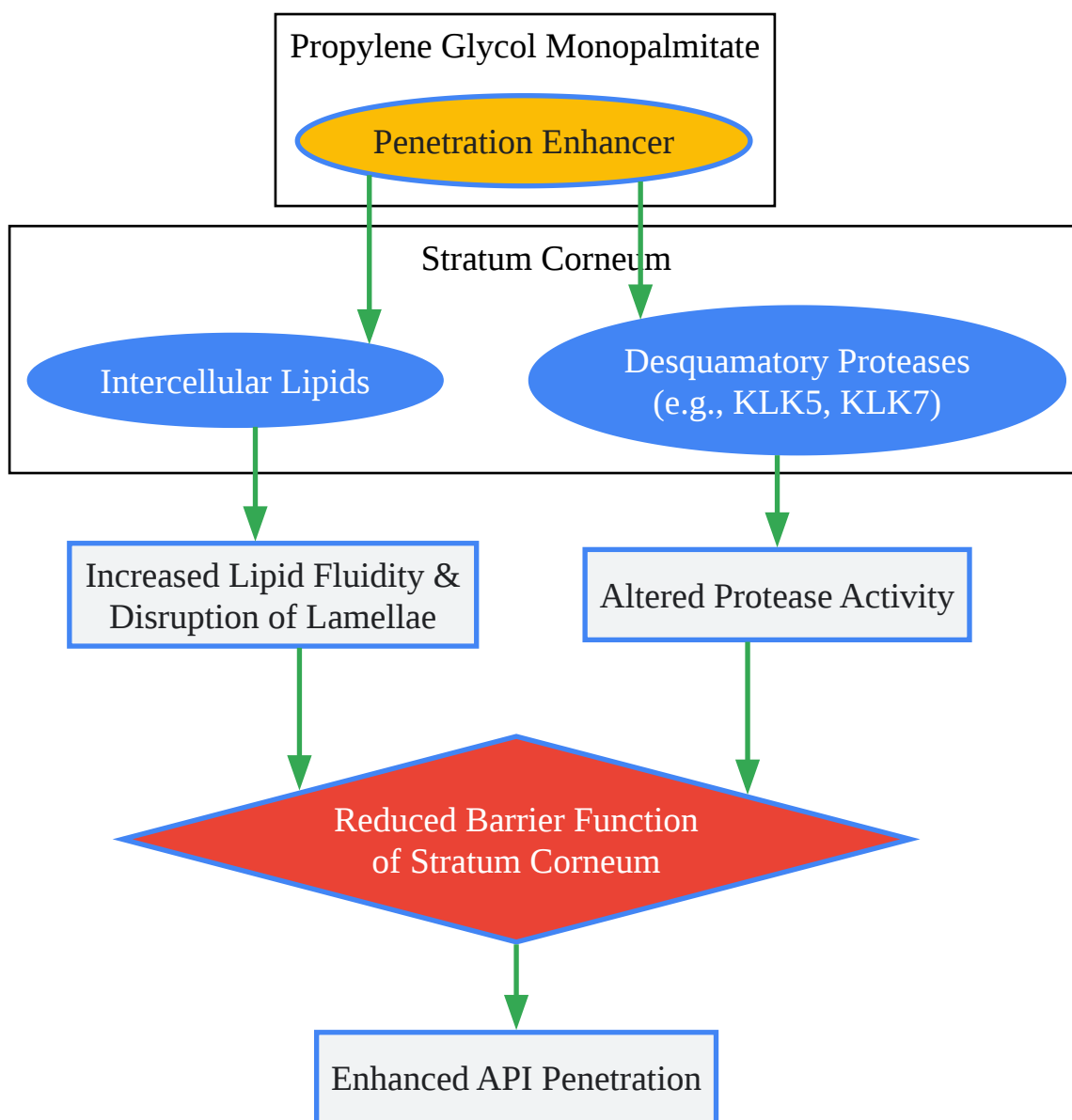
[19][20] Procedure:

- **Sample Storage:** Store the cream samples in their final packaging at various conditions as per ICH guidelines (e.g., 25°C/60% RH for long-term, 40°C/75% RH for accelerated). [21]2. **Testing Intervals:** At specified time points (e.g., 0, 1, 3, 6 months for accelerated; 0, 3, 6, 9, 12 months for long-term), withdraw samples for analysis. [22]3. **Parameters to Evaluate:**
 - **Physical Properties:** Appearance, color, odor, phase separation, pH, and viscosity.
 - **Chemical Properties:** Assay of the API and any preservatives.
 - **Microbiological Properties:** Test for microbial limits.
- **Freeze-Thaw Cycling:** Subject the samples to several cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours) to assess physical stability. [19]5. **Data Analysis:** Compare the results at each time point to the initial data to identify any significant changes.

Signaling Pathways and Mechanism of Action

Propylene glycol and its esters, including monopalmitate, can enhance skin penetration through various mechanisms that affect the stratum corneum, the primary barrier of the skin. [23][24] The primary mechanism involves the disruption of the highly ordered intercellular lipid lamellae in the stratum corneum. Propylene glycol can intercalate between the lipid bilayers, increasing their fluidity and creating more permeable pathways for drug diffusion. [3] This can be visualized as a transient "opening" of the lipid structure. [23] Furthermore, some studies suggest that penetration enhancers like propylene glycol can influence the activity of skin proteases, such as kallikreins (KLK5 and KLK7), which are involved in the process of desquamation. [3][4] By altering the activity of these enzymes, the integrity of the stratum corneum can be temporarily modified, further facilitating drug penetration.

Mechanism of Penetration Enhancement



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Caption: Signaling pathway for penetration enhancement by propylene glycol esters.

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References

- 1. PROPYLENE GLYCOL MONOSTEARATE - Ataman Kimya [atamanchemicals.com]
- 2. researchgate.net [researchgate.net]
- 3. Influence of skin penetration enhancers on skin barrier function and skin protease activity [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. cir-safety.org [cir-safety.org]
- 6. PROPYLENE GLYCOL MONOSTEARATE (CONTAINS CA. 35% MONOPALMITATE) | 1323-39-3 [chemicalbook.com]
- 7. 1323-39-3 CAS MSDS (PROPYLENE GLYCOL MONOSTEARATE (CONTAINS CA. 35% MONOPALMITATE)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. permegear.com [permegear.com]
- 10. US8728497B2 - Oil-in-water emulsion of mometasone and propylene glycol - Google Patents [patents.google.com]
- 11. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 12. A Validated IVRT Method to Assess Topical Creams Containing Metronidazole Using a Novel Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 13. ashdin.com [ashdin.com]
- 14. permegear.com [permegear.com]
- 15. mdpi.com [mdpi.com]
- 16. m.youtube.com [m.youtube.com]
- 17. m.youtube.com [m.youtube.com]
- 18. alterlab.co.id [alterlab.co.id]
- 19. makingcosmetics.com [makingcosmetics.com]
- 20. testinglab.com [testinglab.com]
- 21. certified-laboratories.com [certified-laboratories.com]
- 22. pharmacyjournal.in [pharmacyjournal.in]
- 23. img.cosmeticsandtoiletries.com [img.cosmeticsandtoiletries.com]
- 24. longdom.org [longdom.org]

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